

Commercial Suppliers of Phenazopyridine-d5 for Research: A Technical Guide

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Compound of Interest

Compound Name: Phenazopyridine-d5

Cat. No.: B13442909

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For researchers, scientists, and drug development professionals requiring **Phenazopyridine-d5** for their studies, a variety of commercial suppliers offer this deuterated analog. This guide provides an in-depth overview of available suppliers, their product specifications, and relevant technical information to assist in sourcing high-quality compounds for research purposes.

Introduction to Phenazopyridine-d5

Phenazopyridine is a urinary tract analgesic used to relieve symptoms such as pain, burning, and urgency associated with urinary tract infections (UTIs) and other urinary disorders.^{[1][2][3]} The deuterated version, **Phenazopyridine-d5**, serves as an internal standard in pharmacokinetic and metabolic studies, allowing for precise quantification of the parent drug in biological samples. Its use is intended for research and analytical purposes only.^[4]

Commercial Supplier Overview

Several chemical suppliers provide **Phenazopyridine-d5** for research applications. The following table summarizes the key quantitative data available from these suppliers. Please note that pricing information is often available only upon request through the suppliers' websites.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities	Certificate of Analysis
United States Biological	1287380-98-6	C ₁₁ H ₆ D ₅ N ₅	218.27	~90%	Powder	Available
Axios Research	Not specified	Not specified	Not specified	Highly characterized	Not specified	Accompanied with product
Clearsynth	1287380-98-6	C ₁₁ H ₆ D ₅ N ₅	218.27	High quality	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Available
Simson Pharma Limited	1287380-98-6	Not specified	Not specified	High quality	Not specified	Accompanied with product
Santa Cruz Biotechnology	1287380-98-6	C ₁₁ H ₆ D ₅ N ₅	218.27	For research use	Not specified	Lot-specific data available

Experimental Protocols

Detailed experimental protocols for the use of **Phenazopyridine-d5** are typically developed and validated by individual research laboratories based on their specific analytical methods and instrumentation (e.g., LC-MS/MS). As such, standardized, publicly available protocols are scarce. Researchers should refer to scientific literature for method development and validation of bioanalytical assays involving deuterated internal standards.

A general workflow for a pharmacokinetic study using **Phenazopyridine-d5** as an internal standard is outlined below.



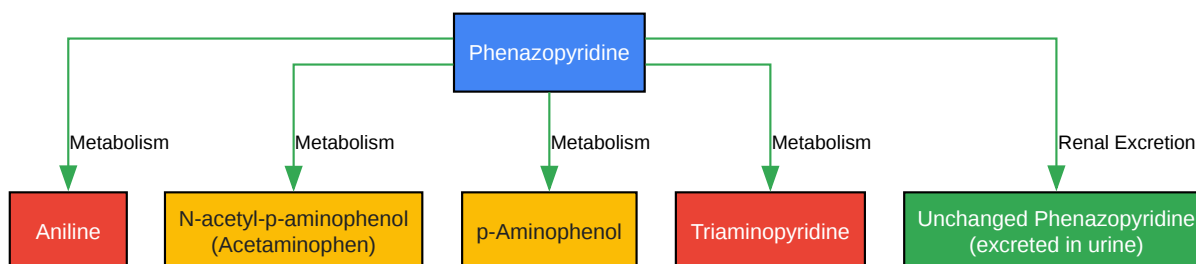
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Fig. 1: General workflow for a pharmacokinetic study.

Signaling and Metabolic Pathways

The precise mechanism of action of Phenazopyridine is not fully elucidated, though it is known to exert a topical analgesic effect on the mucosa of the urinary tract.[2][3][5] The metabolism of Phenazopyridine has been studied, and it is known to be metabolized in the liver.[6] Key metabolites include aniline, N-acetyl-p-aminophenol (acetaminophen), p-aminophenol, and triaminopyridine.[1][6]

The metabolic pathway of Phenazopyridine can be visualized as follows:



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Fig. 2: Metabolic pathway of Phenazopyridine.

Due to the incomplete understanding of its mechanism of action, a detailed signaling pathway for the analgesic effect of Phenazopyridine cannot be definitively constructed at this time. Research suggests it may involve local inhibition of nerve endings in the urinary tract mucosa. [1]

Conclusion

Sourcing high-purity **Phenazopyridine-d5** is crucial for accurate and reliable research outcomes. The suppliers listed in this guide represent key sources for obtaining this compound. Researchers are advised to request a Certificate of Analysis to ensure the quality and purity of the product meet their experimental needs. While detailed experimental protocols are not readily available, the provided workflow offers a general framework for designing pharmacokinetic studies. Further research into the precise mechanism of action of Phenazopyridine is needed to fully elucidate its signaling pathways.

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